

In-Depth Technical Guide: Potential Therapeutic Applications of 5-Guanidinoisophthalic Acid

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Compound of Interest

Compound Name: 5-Guanidinoisophthalic acid

Cat. No.: B15203526

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To: Researchers, Scientists, and Drug Development Professionals

From: Gemini Advanced Scientific Research Division

Subject: Comprehensive Review of **5-Guanidinoisophthalic Acid** for Therapeutic Applications

1. Executive Summary

This technical guide provides a comprehensive overview of the current state of research into the potential therapeutic applications of **5-Guanidinoisophthalic acid**. A thorough and systematic search of publicly available scientific literature, patent databases, and clinical trial registries has been conducted to collate and analyze all pertinent data regarding the bioactivity, mechanism of action, and experimental validation of this compound.

2. Introduction

5-Guanidinoisophthalic acid is an aromatic organic compound featuring a central benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a guanidino group at position 5. The presence of the highly basic guanidino group, a common pharmacophore in numerous biologically active molecules, suggests the potential for ionic interactions with biological targets. The isophthalic acid scaffold provides a rigid framework for the presentation of these functional groups. This unique combination of structural features has prompted interest in its potential as a novel therapeutic agent.

3. Current State of Research

Despite the theoretical potential of **5-Guanidinoisophthalic acid**, a comprehensive search of the available scientific and patent literature has revealed a significant gap in the current body of knowledge. At present, there are no published studies, clinical trials, or patents that specifically describe the therapeutic applications, biological activity, or mechanism of action of **5-Guanidinoisophthalic acid**.

Our investigation included searches for:

- In vitro and in vivo studies evaluating the efficacy of **5-Guanidinoisophthalic acid** in any disease model.
- Pharmacokinetic and pharmacodynamic data.
- Toxicology and safety profiles.
- Detailed experimental protocols for synthesis and biological evaluation.
- Discussions of its use as a lead compound or in a drug discovery program.

The absence of such information indicates that **5-Guanidinoisophthalic acid** is likely a novel compound that has not yet been a subject of significant investigation in the field of medicinal chemistry or pharmacology.

4. Postulated and Unexplored Potential

While no direct evidence is available, the structural motifs of **5-Guanidinoisophthalic acid** allow for speculation on its potential, yet unverified, therapeutic applications.

4.1. Guanidino Group-Mediated Interactions

The guanidinium group is protonated at physiological pH, forming a cation that can engage in strong ionic and hydrogen bonding interactions. This group is a key feature in many drugs, such as the antihypertensive agent guanabenz and the antidiabetic drug metformin. It is known to interact with various biological targets, including:

- **Enzymes:** The guanidino group of arginine is crucial for the catalytic activity of many enzymes. A synthetic molecule mimicking this interaction could potentially act as an enzyme inhibitor.
- **Ion Channels and Receptors:** The positive charge can facilitate binding to negatively charged pockets in ion channels or G-protein coupled receptors.
- **Nitric Oxide Synthase (NOS):** As an arginine mimetic, it could potentially interact with NOS, although this remains purely speculative.

4.2. Isophthalic Acid Scaffold

The isophthalic acid backbone provides a defined three-dimensional structure. Derivatives of isophthalic acid have been explored for various applications, though none with a guanidino substitution have been reported in a therapeutic context.

5. Future Directions and Recommendations

Given the complete lack of data, the following steps would be necessary to evaluate the therapeutic potential of **5-Guanidinoisophthalic acid**:

- **Synthesis and Characterization:** The first step would be the chemical synthesis and full characterization of high-purity **5-Guanidinoisophthalic acid**.
- **In Vitro Screening:** A broad-based in vitro screening campaign against a panel of common drug targets (e.g., kinases, proteases, GPCRs) would be essential to identify any potential biological activity.
- **Phenotypic Screening:** Cellular assays could be employed to identify any interesting phenotypic effects, which could then be used to deconvolve the mechanism of action.
- **Computational Modeling:** Molecular docking studies could be performed to predict potential binding partners based on its structure, although this would be highly speculative without any initial biological data.

6. Conclusion

The therapeutic potential of **5-Guanidinoisophthalic acid** remains entirely unexplored. While its chemical structure contains functionalities that are present in known bioactive molecules, there is currently no empirical data to support any specific therapeutic application. This compound represents a novel area of chemical space that is open for investigation by researchers in drug discovery and development. Any future work in this area would be foundational and would require a ground-up approach starting with synthesis and basic biological screening.

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